

# A Comprehensive Technical Guide to 1,2-Bis(dimethylsilyl)benzene

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## Compound of Interest

Compound Name: 1,2-Bis(dimethylsilyl)benzene

Cat. No.: B094053

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This in-depth guide provides a detailed overview of **1,2-Bis(dimethylsilyl)benzene**, a versatile organosilicon compound. It covers its fundamental identifiers, physicochemical properties, a detailed experimental protocol for its synthesis, and its key applications in scientific research and development.

## Core Identifiers and Properties

**1,2-Bis(dimethylsilyl)benzene**, also known as o-Phenylenebis(dimethylsilane), is a key intermediate in organic synthesis. Its unique structure, featuring two dimethylsilyl groups ortho to each other on a benzene ring, imparts specific reactivity and properties that are leveraged in various chemical transformations.

Table 1: Identifiers for **1,2-Bis(dimethylsilyl)benzene**

Identifier	Value
CAS Number	17985-72-7[1]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> Si <sub>2</sub> [1]
Molecular Weight	194.42 g/mol [1]
Synonyms	o-Phenylenebis(dimethylsilane)[2], 1,2-Phenylenebis(dimethylsilane)[1]
MDL Number	MFCD00142462[1]
InChI	InChI=1S/C10H18Si2/c1-11(2)9-7-5-6-8-10(9)12(3)4/h5-8,11-12H,1-4H3[3]
SMILES	C--INVALID-LINK--c1ccccc1--INVALID-LINK--C[3]

Table 2: Physicochemical Properties of **1,2-Bis(dimethylsilyl)benzene**

Property	Value
Appearance	Colorless to light yellow liquid
Boiling Point	101 °C at 13 mmHg[3]
Density	0.898 g/mL at 25 °C[3]
Refractive Index	n <sub>20/D</sub> 1.51

## Synthesis of 1,2-Bis(dimethylsilyl)benzene: An Experimental Protocol

The synthesis of **1,2-Bis(dimethylsilyl)benzene** can be achieved via a Grignard-type reaction from 1,2-dibromobenzene and chlorodimethylsilane in tetrahydrofuran (THF). This method avoids the use of carcinogenic solvents like hexamethylphosphoramide (HMPA) which was used in earlier procedures for analogous compounds.

Experimental Procedure:

#### Materials:

- 1,2-Dibromobenzene
- Magnesium (Mg) turnings
- Chlorodimethylsilane ( $\text{Me}_2(\text{H})\text{SiCl}$ )
- Anhydrous Tetrahydrofuran (THF)
- An inert atmosphere (e.g., Nitrogen or Argon)

Reaction Setup: A dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet is used. The entire apparatus should be thoroughly flame-dried or oven-dried before use to exclude moisture.

#### Procedure:

- Grignard Reagent Formation: To the reaction flask containing magnesium turnings under an inert atmosphere, a solution of 1,2-dibromobenzene in anhydrous THF is added dropwise via the dropping funnel. The reaction is initiated, if necessary, by gentle heating or the addition of a small crystal of iodine. The mixture is then stirred until the magnesium is consumed, forming the bis-Grignard reagent.
- Silylation: The solution of the bis-Grignard reagent is cooled in an ice bath. Chlorodimethylsilane is then added dropwise to the stirred solution at a rate that maintains the reaction temperature below 10 °C.
- Reaction Completion and Work-up: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with an appropriate organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), and the solvent is removed under reduced

pressure. The crude product is then purified by vacuum distillation to yield pure **1,2-Bis(dimethylsilyl)benzene**.

## Spectroscopic Data

Table 3: Spectroscopic Data for **1,2-Bis(dimethylsilyl)benzene**

Spectrum Type	Data
<sup>1</sup> H NMR	Available[4]
<sup>13</sup> C NMR	Predicted data available[5]
Mass Spectrometry	Data available[4]

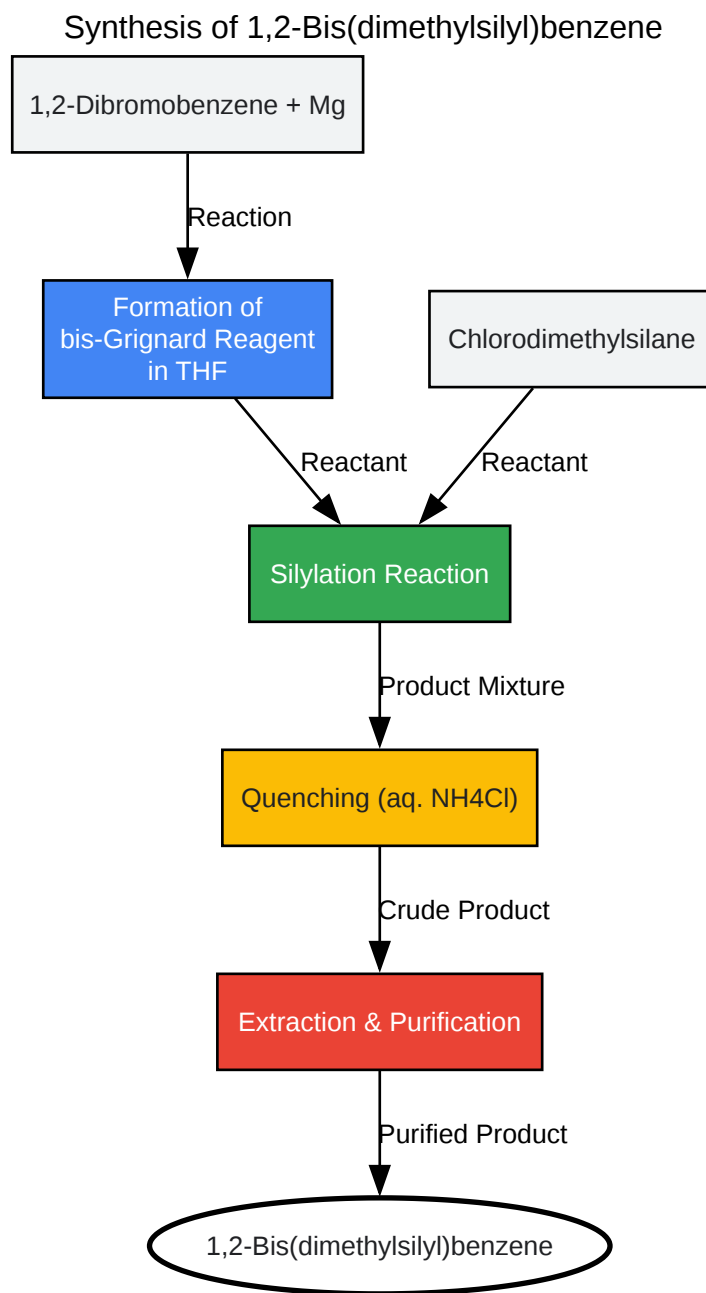
## Applications in Research and Development

**1,2-Bis(dimethylsilyl)benzene** serves as a valuable precursor and reagent in several areas of chemical synthesis and materials science.

- **Protecting Group Chemistry:** It is utilized as a protecting group reagent for amines and amino acids.[2]
- **Benzyne Precursors:** This compound is a key starting material for the synthesis of efficient benzyne precursors, which are highly reactive intermediates in organic synthesis.
- **Organic Synthesis:** It is an important raw material in various organic transformations, particularly in the introduction of silyl moieties into molecules.[6]
- **Materials Science:** As a bifunctional organosilicon monomer, it can be used in the synthesis of silicon-containing polymers and materials with tailored electronic and physical properties.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1,2-Bis(dimethylsilyl)benzene**.



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Caption: Synthesis workflow for **1,2-Bis(dimethylsilyl)benzene**.

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